

In Vitro Mechanical Properties of Silux Plus: Application Notes and Protocols

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Compound of Interest

Compound Name: *Silux*

Cat. No.: *B073817*

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These application notes provide a summary of the in vitro mechanical properties of the microfilled dental composite, **Silux** Plus. The following sections detail the material's performance in key mechanical tests, offering insights for comparative analyses and developmental research. Detailed protocols for the cited experiments are also provided to ensure reproducibility.

Material Composition and Overview

Silux Plus is a microfilled composite material characterized by the inclusion of sub-micron silica particles. This composition typically results in a material with high polishability and aesthetic qualities. However, the lower filler loading inherent in microfilled composites can influence their mechanical properties when compared to hybrid or nanofilled composites.

Summary of Mechanical Properties

The mechanical integrity of a dental restorative material is crucial for its clinical longevity. The following table summarizes key mechanical properties of **Silux** Plus based on in vitro studies.

Mechanical Property	Test Method	Result
Compressive Strength	ISO 4049 / ASTM D695	230-290 MPa (Typical range for microfilled composites)
Diametral Tensile Strength	ADA Specification No. 27	26-33 MPa (Typical range for microfilled composites)
Young's Modulus (Compressive Modulus)	ISO 4049	Data suggests it is comparable to other microfilled composites[1]
Flexural Strength	ISO 4049	49.3 (\pm 5.1) MPa
Flexural Modulus	ISO 4049	3.8 (\pm 0.4) GPa
Vickers Hardness	ISO 6507	35.5 (\pm 0.9) VHN

Experimental Protocols

Detailed methodologies for the key mechanical tests are outlined below. These protocols are based on established standards to ensure consistency and comparability of data.

Compressive Strength Testing

Objective: To determine the material's ability to withstand compressive loads.

Standard: Based on ISO 4049 and ASTM D695.

Protocol:

- Specimen Preparation:
 - Cylindrical specimens are fabricated with dimensions of 4 mm in diameter and 6 mm in height.
 - The composite material is incrementally packed into a stainless steel mold to prevent void formation.
 - Each increment is light-cured according to the manufacturer's instructions.

- After removal from the mold, the specimens are stored in distilled water at 37°C for 24 hours to allow for post-cure maturation.
- Testing Procedure:
 - The specimens are placed in a universal testing machine.
 - A compressive load is applied along the long axis of the cylinder at a crosshead speed of 1 mm/min until fracture.
 - The maximum load at fracture is recorded.
- Calculation:
 - Compressive Strength (MPa) = $4 \times \text{Load (N)} / (\pi \times \text{Diameter (mm)}^2)$

Diametral Tensile Strength (DTS) Testing

Objective: To assess the tensile strength of the brittle material.

Standard: Based on ADA Specification No. 27.

Protocol:

- Specimen Preparation:
 - Cylindrical specimens are prepared with dimensions of 6 mm in diameter and 3 mm in height.
 - The composite is placed in a stainless steel mold and compressed between two glass plates to ensure flat and parallel surfaces.
 - The material is light-cured from both the top and bottom surfaces.
 - Specimens are stored in distilled water at 37°C for 24 hours.
- Testing Procedure:
 - The cylindrical specimen is placed on its side in a universal testing machine.

- A compressive load is applied across the diameter of the cylinder at a crosshead speed of 1 mm/min until the specimen fractures.
- The load at which fracture occurs is recorded.
- Calculation:
 - Diametral Tensile Strength (MPa) = $2 \times \text{Load (N)} / (\pi \times \text{Diameter (mm)} \times \text{Thickness (mm)})$

Flexural Strength (Three-Point Bending) Testing

Objective: To measure the material's resistance to bending forces.

Standard: Based on ISO 4049.

Protocol:

- Specimen Preparation:
 - Bar-shaped specimens are fabricated with dimensions of 25 mm x 2 mm x 2 mm.
 - The composite material is carefully placed into a rectangular mold and cured in overlapping sections to ensure uniform polymerization.
 - The specimens are stored in distilled water at 37°C for 24 hours.
- Testing Procedure:
 - The specimen is placed on two supports with a span of 20 mm in a universal testing machine.
 - A load is applied to the center of the specimen at a crosshead speed of 0.5 mm/min until fracture.
 - The fracture load is recorded.
- Calculation:

- Flexural Strength (MPa) = $(3 \times \text{Load (N)} \times \text{Span Length (mm)}) / (2 \times \text{Width (mm)} \times \text{Thickness (mm)}^2)$

Vickers Hardness Testing

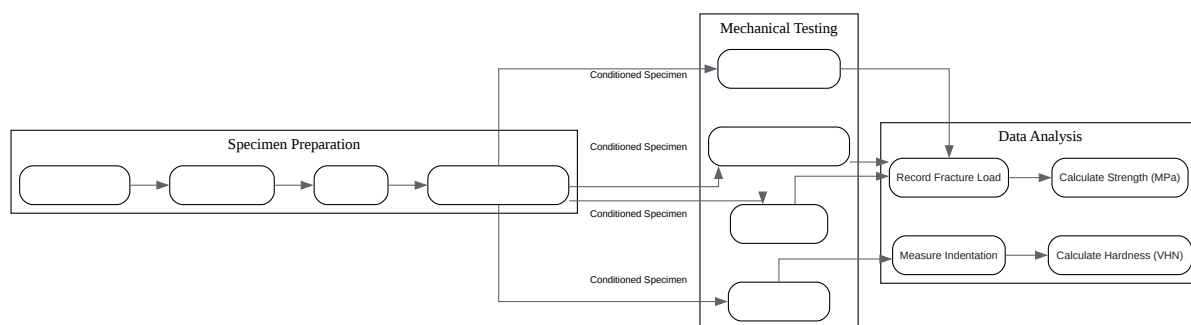
Objective: To determine the surface hardness of the material.

Standard: Based on ISO 6507.

Protocol:

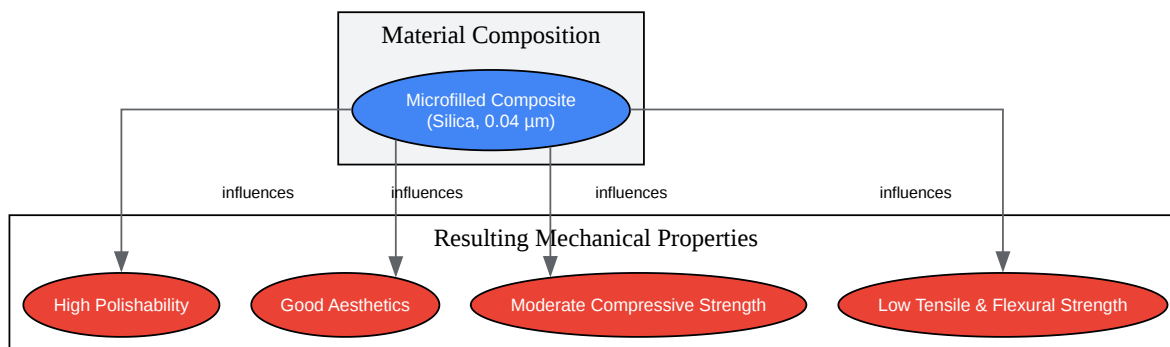
- Specimen Preparation:
 - Disc-shaped specimens are prepared and the surface to be tested is polished to a smooth, flat finish.
 - The specimens are stored under conditions specified for the other mechanical tests.
- Testing Procedure:
 - A Vickers microhardness tester is used for the measurement.
 - A diamond indenter in the shape of a square pyramid is pressed into the surface of the specimen with a specific load (e.g., 500g) for a set duration (e.g., 15 seconds).
 - After the load is removed, the lengths of the two diagonals of the indentation are measured using a microscope.
- Calculation:
 - The Vickers Hardness Number (VHN) is calculated based on the load applied and the surface area of the indentation.

Diagrams



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Caption: Workflow for in vitro mechanical testing of **Silux Plus**.



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Caption: Compositional influence on **Silux Plus** properties.

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References

- 1. Comparative physico-mechanical characterization of new hybrid restorative materials with conventional glass-ionomer and resin composite restorative materials - PubMed [pubmed.ncbi.nlm.nih.gov]
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